

Application Notes and Protocols for Staining with Acid Brown 58

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Brown 58

Cat. No.: B12385933

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Acid Brown 58**, a water-soluble anionic dye, for staining wood and various textile fibers. The information is intended to guide researchers and scientists in achieving consistent and reproducible staining results for a variety of applications, including material science, textile engineering, and quality control.

Overview of Acid Brown 58

Acid Brown 58 (CAS No. 12269-87-3) is a synthetic dye belonging to the acid dye class.^{[1][2]} Its anionic nature allows it to form ionic bonds with cationic sites in protein fibers such as wool and silk, as well as synthetic polyamides like nylon, under acidic conditions.^[1] It is also suitable for staining porous materials like wood.^[3] **Acid Brown 58** is known for its brown hue and is available in powder and liquid forms.^[3]

Quantitative Data Summary

While extensive quantitative data for **Acid Brown 58** is not readily available in published literature, the following tables summarize typical performance characteristics based on general knowledge of acid dyes and available supplier information. These values should be considered as a general guide.

Table 1: General Properties of **Acid Brown 58**

Property	Value	Reference
CAS Number	12269-87-3	[2]
Appearance	Brown Powder	[4]
Solubility	Soluble in water	[4]

Table 2: Fastness Properties of **Acid Brown 58** on Textiles

Fastness Test	Rating (ISO Standards)	Reference
Light Fastness	4.5	[3]
Washing Fastness	4	[3]
Perspiration Fastness	4.5	[3]
(Rating Scale: 1-5, where 5 is excellent)		

Experimental Protocols

Staining of Wood

This protocol describes a general procedure for staining wood surfaces with **Acid Brown 58**. The intensity of the stain can be adjusted by varying the dye concentration.

Materials:

- **Acid Brown 58** dye powder
- Distilled water
- White vinegar (acetic acid) or citric acid
- Wood samples (e.g., pine, oak, maple), sanded and clean
- Beakers or containers for dye solution

- Stirring rods
- Brushes or cloths for application
- Personal protective equipment (gloves, safety glasses)

Protocol:

- Wood Preparation: Ensure the wood surface is clean, dry, and free of any previous finishes or contaminants. Sand the surface with appropriate grit sandpaper to ensure even dye uptake.^{[5][6]}
- Dye Solution Preparation:
 - Prepare a stock solution by dissolving 1-5 grams of **Acid Brown 58** powder in 100 mL of hot distilled water. Stir until the dye is completely dissolved.
 - For the working solution, dilute the stock solution with water to achieve the desired color intensity. A starting concentration of 1-2% (w/v) is recommended.
- Staining Procedure:
 - Apply the dye solution liberally to the wood surface using a brush or a clean, lint-free cloth.^[7]
 - Work in the direction of the wood grain to ensure even coverage.
 - Allow the stain to penetrate the wood for 10-15 minutes.
 - Wipe off any excess stain with a clean cloth.
- Drying and Finishing:
 - Allow the stained wood to dry completely for at least 24 hours.
 - Once dry, a clear topcoat (e.g., lacquer, varnish) can be applied to protect the stained surface and enhance the color.

Staining of Textile Fibers

The following protocols are for the exhaust dyeing of wool, silk, and nylon fibers with **Acid Brown 58**. The principle involves the use of an acidic dyebath to promote the ionic interaction between the dye and the fiber.

Materials:

- **Acid Brown 58** dye powder
- Wool yarn or fabric
- Distilled water
- White vinegar or acetic acid (glacial)
- Glauber's salt (sodium sulfate) (optional, as a leveling agent)
- Dyeing vessel (stainless steel pot)
- Heating source (stovetop or hot plate)
- Thermometer
- Stirring rod
- Personal protective equipment

Protocol:

- **Fiber Preparation:** Scour the wool material to remove any impurities by washing it with a neutral detergent. Rinse thoroughly.
- **Dye Bath Preparation:**
 - Fill the dyeing vessel with enough water to allow the wool to move freely (liquor ratio of 20:1 to 40:1).

- Dissolve the required amount of **Acid Brown 58** dye in a small amount of hot water and then add it to the dyebath. A typical starting concentration is 1-3% on the weight of the fiber (owf).
- If using, add Glauber's salt (5-10% owf) to the dyebath to promote level dyeing.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the wet wool into the dyebath at approximately 40°C.
 - Slowly raise the temperature to 95-100°C (near boiling) over 30-45 minutes.
 - Maintain this temperature for 45-60 minutes, stirring gently and periodically to ensure even dyeing.
- Rinsing and Drying:
 - Allow the dyebath to cool down gradually to about 70°C before removing the wool to avoid thermal shock.
 - Rinse the dyed wool with warm water, then with cold water until the water runs clear.
 - Gently squeeze out excess water and air dry.

Materials:

- **Acid Brown 58** dye powder
- Silk fabric or yarn
- Distilled water
- White vinegar or acetic acid
- Dyeing vessel
- Heating source

- Thermometer
- Stirring rod
- Personal protective equipment

Protocol:

- Fiber Preparation: Pre-wash the silk in a neutral detergent to remove any sericin or finishing agents. Rinse well.
- Dye Bath Preparation:
 - Prepare the dyebath with a liquor ratio of approximately 30:1.
 - Dissolve 0.5-2% owf of **Acid Brown 58** in hot water and add to the dyebath.
 - Adjust the pH to 4.0-5.0 with acetic acid.[\[8\]](#)
- Dyeing Process:
 - Immerse the wet silk in the dyebath at room temperature.
 - Gradually heat the dyebath to 85-90°C (just below simmering) over 30 minutes.
 - Hold at this temperature for 30-45 minutes, with gentle agitation.
- Rinsing and Drying:
 - Let the dyebath cool before removing the silk.
 - Rinse with warm and then cold water until the rinse water is clear.
 - Gently squeeze out excess water (do not wring) and air dry away from direct sunlight.

Materials:

- **Acid Brown 58** dye powder

- Nylon fabric or yarn
- Distilled water
- Acetic acid or formic acid
- Leveling agent (optional)
- Dyeing vessel
- Heating source
- Thermometer
- Stirring rod
- Personal protective equipment

Protocol:

- Fiber Preparation: Scour the nylon material to remove any finishes. Rinse thoroughly.
- Dye Bath Preparation:
 - Set up the dyebath with a liquor ratio of 20:1 to 30:1.
 - Dissolve 1-4% owf of **Acid Brown 58** in hot water and add to the dyebath.
 - Add a leveling agent if desired.
 - Adjust the pH to 4.0-5.5 using acetic acid or formic acid.
- Dyeing Process:
 - Introduce the wet nylon into the dyebath at around 40°C.
 - Raise the temperature to 95-100°C over 45-60 minutes.
 - Maintain this temperature for 30-60 minutes.

- Rinsing and Drying:
 - Cool the dyebath before removing the nylon.
 - Rinse thoroughly with warm and then cold water.
 - Air dry or tumble dry on a low setting.

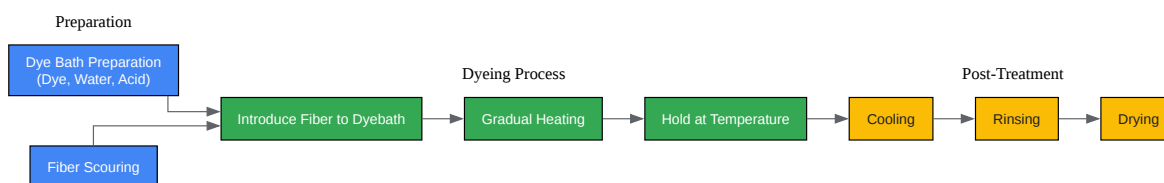
Visualizations

The following diagrams illustrate the general workflows for staining wood and textile fibers with acid dyes.



[Click to download full resolution via product page](#)

*Fig. 1: General workflow for staining wood with **Acid Brown 58**.*



[Click to download full resolution via product page](#)

*Fig. 2: General workflow for exhaust dyeing of textiles with **Acid Brown 58**.*

Safety Precautions

When handling **Acid Brown 58** powder, it is important to wear appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, to avoid inhalation and contact with skin and eyes. Work in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 12269-87-3: C.I. Acid Brown 58 | CymitQuimica [cymitquimica.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. krishnadyes.net [krishnadyes.net]
- 4. colorantsgroup.com [colorantsgroup.com]
- 5. finishworks.com [finishworks.com]
- 6. How To Stain Wood - A Wood Staining Guide [olympic.com]
- 7. Acid Dyes Used for Dyeing Wood Stains [xcwydyes.com]
- 8. sino-silk.com [sino-silk.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Staining with Acid Brown 58]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385933#using-acid-brown-58-for-staining-wood-and-textile-fibers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com